

A Technical Guide to the Physical Properties of 1-Phenylpyrrolidine

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Compound of Interest

Compound Name: **1-Phenylpyrrolidine**

Cat. No.: **B1585074**

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This document provides a detailed overview of the key physical properties of **1-Phenylpyrrolidine**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development who require precise and reliable data for their work. This guide includes tabulated physical data and standardized experimental protocols for the determination of these properties.

Physical Properties of 1-Phenylpyrrolidine

1-Phenylpyrrolidine is an oily liquid that is not miscible in water but is soluble in ether.^[1] Its physical characteristics are crucial for handling, storage, and application in various chemical syntheses.

Data Presentation

The following table summarizes the reported values for the boiling point and density of **1-Phenylpyrrolidine** under specified conditions.

Physical Property	Value	Conditions
Boiling Point	133-134 °C	at 19 mmHg
119-120 °C	at 1.6 kPa	
81 °C	at 0.06 kPa	
Density	1.018 g/cm ³	Not specified
1.0260 g/cm ³	at 25/4 °C	

Note: The density value of 1.0260 at 25/4 °C indicates the density of the substance at 25°C relative to the density of water at 4°C.[1]

Experimental Protocols

The following sections detail the standard methodologies for determining the boiling point and density of a liquid compound such as **1-Phenylpyrrolidine**.

1. Determination of Boiling Point (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the Thiele tube method is commonly employed.[2]

- Apparatus:

- Thiele tube
- Thermometer
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Heat-resistant mineral oil
- Heating source (e.g., Bunsen burner or hot plate)
- Rubber band or thread for attachment

- Procedure:

- A small amount of **1-Phenylpyrrolidine** (approximately 0.5 mL) is placed into the small test tube.[2]
- A capillary tube, with its open end facing down, is inserted into the test tube containing the sample.
- The test tube is attached to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[2]
- This assembly is then placed into a Thiele tube containing mineral oil, making sure the sample is immersed in the oil.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.[3]
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.[3]
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn up into the capillary tube.[3]

2. Determination of Density

Density is an intensive physical property defined as the mass of a substance per unit volume ($D = m/V$).[4]

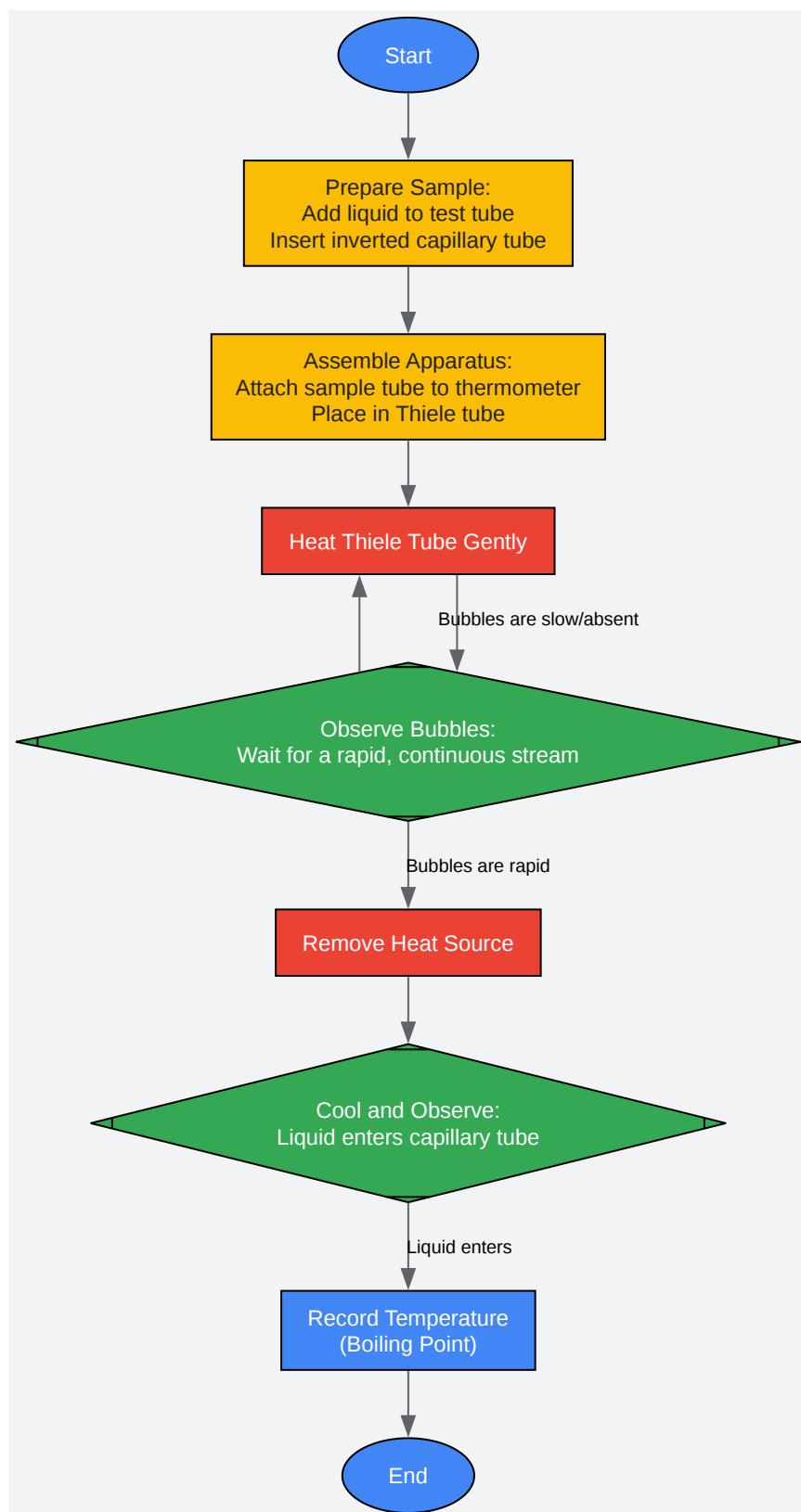
- Apparatus:

- Analytical balance (accurate to ± 0.001 g)
- Graduated cylinder (e.g., 10 mL) or a pycnometer for higher accuracy

- Beaker
- Procedure:
 - A clean, dry 10 mL graduated cylinder is placed on the analytical balance, and its mass is recorded.[4][5]
 - A specific volume of **1-Phenylpyrrolidine** (e.g., 5.0 mL) is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
 - The graduated cylinder containing the liquid is weighed again, and the new mass is recorded.
 - The mass of the **1-Phenylpyrrolidine** is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
 - The density is then calculated by dividing the mass of the liquid by the measured volume.
 - The procedure should be repeated multiple times to ensure accuracy and precision, and the average density should be reported.[4]

Visualizations

The following diagram illustrates the experimental workflow for the determination of a liquid's boiling point using the capillary method.

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Caption: Workflow for Boiling Point Determination.

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